

# Navigating the Hazards: A Technical Guide to Antimony Trifluoride Safety and Handling

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## Compound of Interest

Compound Name: *Antimony trifluoride*

Cat. No.: *B1265598*

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**Antimony trifluoride** ( $\text{SbF}_3$ ), a versatile fluorinating agent used in organic synthesis and various industrial processes, presents significant health and safety challenges. Its dual toxicity, stemming from both the antimony cation and the fluoride anion, necessitates stringent safety protocols and a thorough understanding of its hazardous properties. This technical guide provides an in-depth overview of the safety precautions and handling procedures for **antimony trifluoride**, tailored for laboratory and research settings.

## Physicochemical and Toxicological Profile

A comprehensive understanding of the inherent properties of **antimony trifluoride** is the foundation of its safe handling. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties of **Antimony Trifluoride**

Property	Value
CAS Number	7783-56-4[1]
Molecular Formula	SbF <sub>3</sub> [1]
Molecular Weight	178.76 g/mol [2]
Appearance	White to gray crystalline solid[3][4]
Melting Point	292 °C (558 °F)[2][5]
Boiling Point	376 °C (709 °F)[2][3][5]
Solubility in Water	443 g/100 mL at 20 °C (with partial hydrolysis) [2][6]
Density	4.379 g/cm <sup>3</sup> [2][5]

Table 2: Toxicological Data for **Antimony Trifluoride**

Parameter	Value	Species
LD <sub>50</sub> (Oral)	804 mg/kg[7][8]	Rat
LD <sub>50</sub> (Oral)	100 mg/kg (minimum lethal dose)[2]	Guinea Pig
Hazards	Toxic if swallowed, in contact with skin, or if inhaled. Causes severe skin burns and eye damage.[7][8]	-

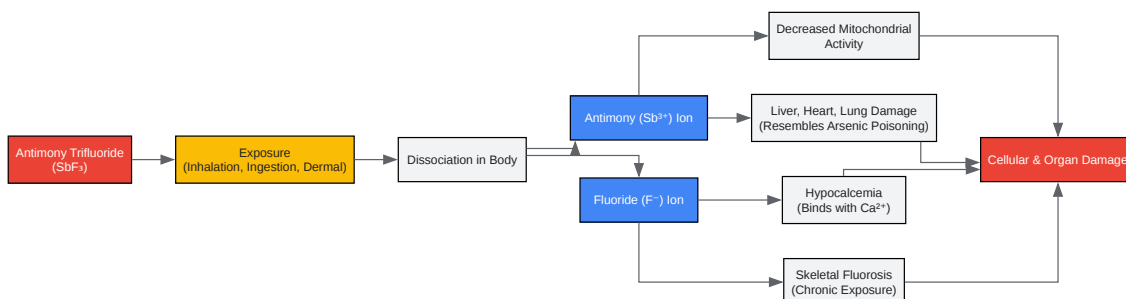
Table 3: Occupational Exposure Limits

Organization	Limit (as Sb)	Limit (as F)	Notes
OSHA (PEL)	0.5 mg/m <sup>3</sup> (8-hr TWA) [9]	2.5 mg/m <sup>3</sup> (8-hr TWA) [9]	Permissible Exposure Limit
NIOSH (REL)	0.5 mg/m <sup>3</sup> (10-hr TWA)[9]	2.5 mg/m <sup>3</sup> (10-hr TWA)[9]	Recommended Exposure Limit
ACGIH (TLV)	0.5 mg/m <sup>3</sup> (8-hr TWA) [9]	2.5 mg/m <sup>3</sup> (8-hr TWA) [9]	Threshold Limit Value
IDLH	50 mg/m <sup>3</sup> (as Sb)[4]	-	Immediately Dangerous to Life or Health

Note on Experimental Protocols: The provided search results did not contain detailed experimental methodologies for the cited toxicological data (e.g., the specific protocol for the LD<sub>50</sub> determination). This information is typically found in primary research articles or detailed toxicological reports, which are beyond the scope of publicly available safety datasheets.

## Mechanism of Toxicity

The toxicity of **antimony trifluoride** is a composite of the effects of both antimony and fluoride ions. Antimony compounds can cause damage to the liver, heart, and lungs, with effects resembling arsenic poisoning.[10][11] The trivalent antimony (Sb<sup>3+</sup>) ion is known to decrease mitochondrial activity. The fluoride ion can lead to hypocalcemia by binding with calcium in the blood, and chronic exposure can result in fluorosis, the hardening of bones and teeth.[7]

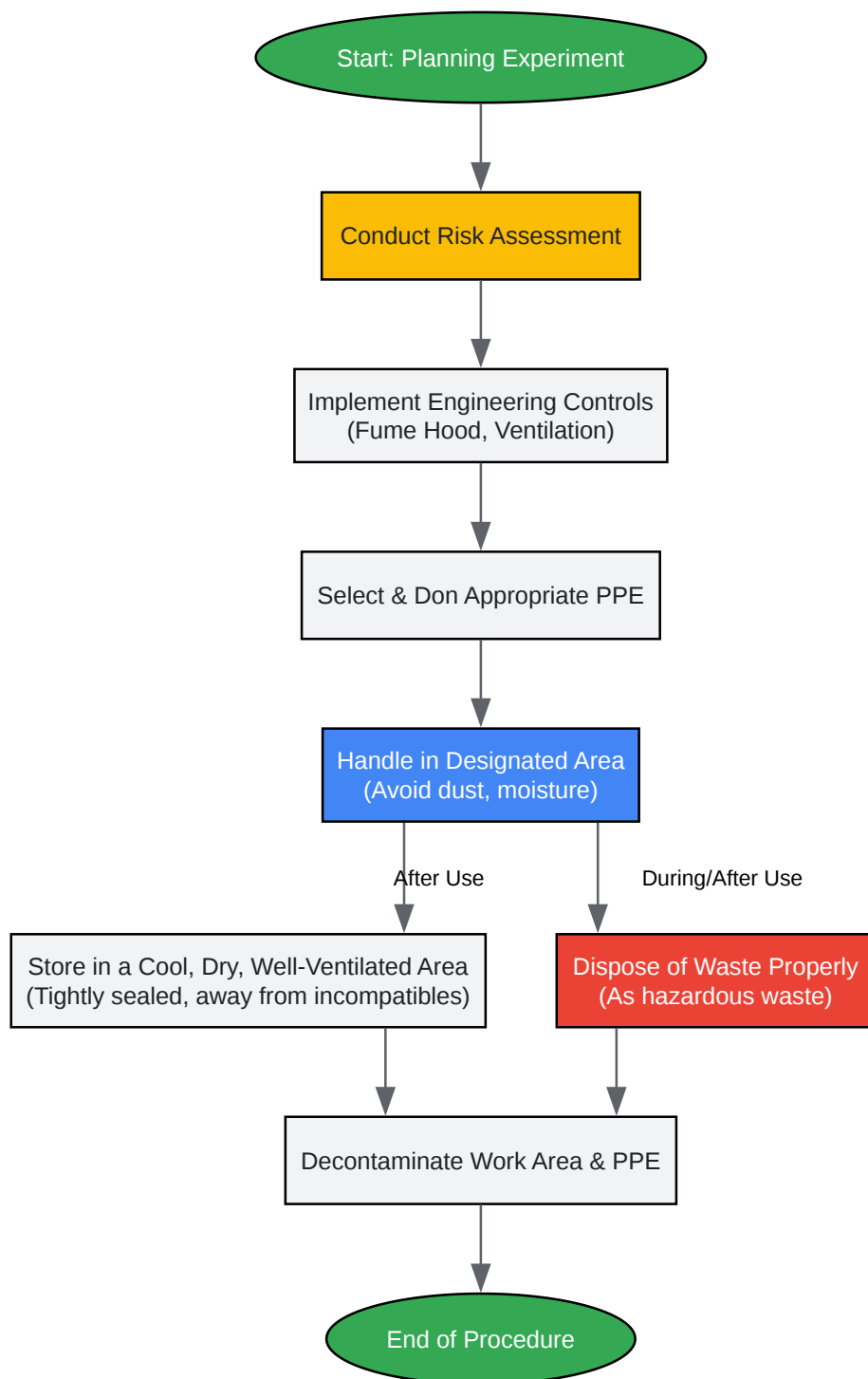


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Caption: Dual mechanism of **Antimony Trifluoride** toxicity.

## Safe Handling and Storage Workflow

A systematic approach to handling and storage is crucial to minimize exposure risk. The following workflow outlines the key steps for safely managing **antimony trifluoride** in a research environment.



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Caption: A systematic workflow for safely handling  $\text{SbF}_3$ .

## Engineering Controls

- Ventilation: Always handle **antimony trifluoride** in a certified chemical fume hood to minimize inhalation exposure.<sup>[9][10]</sup> Local exhaust ventilation should be used at the site of chemical release.<sup>[9]</sup>
- Designated Area: Establish a designated area for working with **antimony trifluoride** to prevent cross-contamination.

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling **antimony trifluoride**.

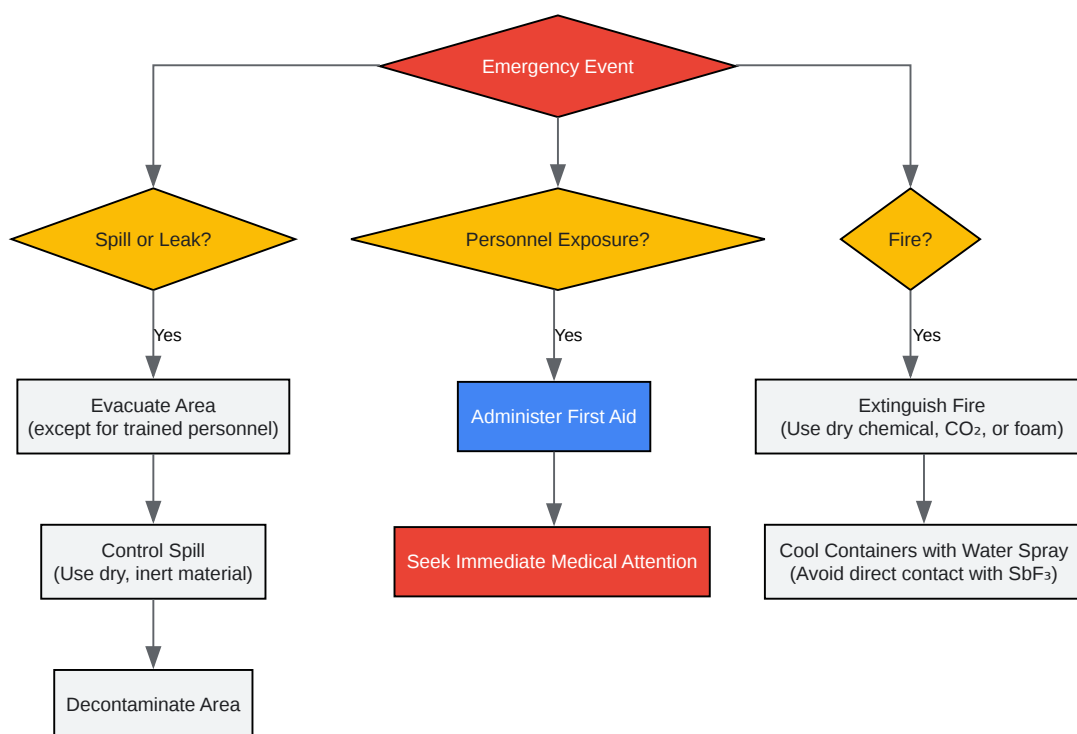
- Eye and Face Protection: Wear chemical safety goggles and a face shield.<sup>[7][8]</sup>
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. Ensure gloves are inspected before use and disposed of properly.<sup>[8]</sup>
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH-approved respirator with a particulate filter (N100 or P3).<sup>[7]</sup> For higher concentrations, a full-face supplied-air respirator may be necessary.<sup>[7]</sup>

## Storage and Incompatibilities

- Storage Conditions: Store in a cool, dry, well-ventilated area in a tightly closed container.<sup>[8]</sup> Store under an inert atmosphere and protect from moisture.
- Incompatible Materials: Avoid contact with strong acids, oxidizing agents, and perchloric acid.<sup>[8]</sup> **Antimony trifluoride** can react dangerously with glass.<sup>[8]</sup> It is also corrosive to metals.<sup>[3]</sup>

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **antimony trifluoride**.



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Caption: Decision tree for SbF<sub>3</sub> emergency response.

## First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Due to the fluoride component, treatment with a 2.5% calcium gluconate gel is recommended.[7] Seek immediate medical attention.[7]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[7\]](#)

## Spills and Leaks

- Evacuation: Evacuate non-essential personnel from the spill area.[\[4\]](#)
- Containment: For solid spills, sweep up and shovel into a suitable container for disposal without creating dust.[\[7\]](#)
- Cleanup: Use a vacuum to reduce dust during cleanup; do not dry sweep.[\[9\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[7\]](#)

## Firefighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[\[7\]](#) **Antimony trifluoride** itself does not burn, but may decompose upon heating to produce corrosive and toxic fumes.[\[3\]](#)
- Special Hazards: Decomposition products include hydrogen fluoride and antimony oxides.[\[7\]](#) Containers may explode when heated.[\[9\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)

## Waste Disposal

Dispose of **antimony trifluoride** and any contaminated materials as hazardous waste in accordance with all applicable federal, state, and local regulations.[\[7\]](#) Consult with environmental regulatory agencies for guidance on acceptable disposal practices.[\[7\]](#)

This guide is intended to provide a comprehensive overview of the safety and handling of **antimony trifluoride**. It is not a substitute for a thorough risk assessment and adherence to all



institutional and regulatory safety protocols. Always consult the most current Safety Data Sheet (SDS) for **antimony trifluoride** before use.

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